

# Application Notes and Protocols for $\text{InMg}_3$ in Hydrogen Storage

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## Compound of Interest

Compound Name: Indium--magnesium (1/3)

Cat. No.: B15487814

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These application notes provide a comprehensive overview of the potential use of the intermetallic compound  $\text{InMg}_3$  for solid-state hydrogen storage applications. Due to the limited availability of direct experimental data specifically for  $\text{InMg}_3$ , this document combines information on closely related magnesium-indium alloys with established protocols for the synthesis and characterization of magnesium-based hydrogen storage materials.

## Introduction to $\text{InMg}_3$ for Hydrogen Storage

Magnesium-based materials are promising candidates for hydrogen storage due to their high theoretical hydrogen capacity, low cost, and lightweight nature. The intermetallic compound  $\text{InMg}_3$  is of interest due to the potential of indium to modify the thermodynamic and kinetic properties of magnesium hydride, potentially leading to more favorable hydrogen absorption and desorption characteristics at lower temperatures and pressures compared to pure magnesium. Alloying magnesium with other elements, such as indium, can alter the enthalpy of hydride formation, making it easier to release hydrogen.

## Quantitative Data Summary

Direct quantitative hydrogen storage data for the specific  $\text{InMg}_3$  intermetallic compound is not readily available in the reviewed literature. However, studies on other magnesium-indium alloys provide valuable insights into the potential properties of this system. The following table summarizes relevant data from related alloys.

Alloy Composition	Property	Value	Measurement Conditions
Mg <sub>5.7</sub> In <sub>0.3</sub> Ag	Enthalpy of Desorption ( $\Delta H_{des}$ )	62.6 kJ mol <sup>-1</sup> H <sub>2</sub>	N/A
Mg <sub>5.7</sub> In <sub>0.3</sub> Ag	Activation Energy for Desorption ( $E_a$ )	78.2 kJ mol <sup>-1</sup>	N/A
Mg-0.1In	Enthalpy of Reaction ( $\Delta H$ )	70.87 kJ mol <sup>-1</sup> H <sub>2</sub>	N/A

## Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis, activation, and characterization of InMg<sub>3</sub> for hydrogen storage applications, based on established methods for similar magnesium-based intermetallic compounds.

### Synthesis of InMg<sub>3</sub> Alloy

Method: Mechanical Alloying

Mechanical alloying is a common technique for synthesizing intermetallic compounds from elemental powders.

Materials and Equipment:

- High-purity magnesium powder (-325 mesh, 99.8%)
- High-purity indium powder (-325 mesh, 99.9%)
- High-energy planetary ball mill
- Hardened steel or tungsten carbide vials and balls
- Inert gas (Argon) glovebox
- Schlenk line

**Protocol:**

- **Preparation:** Inside an argon-filled glovebox, weigh stoichiometric amounts of magnesium and indium powders to achieve the  $\text{InMg}_3$  composition.
- **Loading:** Load the powder mixture and milling balls into the milling vial. A ball-to-powder weight ratio of 20:1 is recommended.
- **Milling:** Seal the vial and transfer it to the planetary ball mill. Mill the mixture under an argon atmosphere for a predetermined duration (e.g., 10-40 hours) at a specific rotational speed (e.g., 300-400 rpm). The milling time and speed should be optimized to ensure the formation of the desired  $\text{InMg}_3$  phase.
- **Characterization:** After milling, handle the resulting powder inside the glovebox to prevent oxidation. Characterize the crystal structure of the synthesized powder using X-ray Diffraction (XRD) to confirm the formation of the  $\text{InMg}_3$  intermetallic phase.

## Activation of $\text{InMg}_3$ for Hydrogen Storage

Activation is a crucial step to prepare the material for efficient hydrogen absorption by removing surface contaminants and creating fresh, reactive surfaces.

**Equipment:**

- Sieverts-type apparatus or a dedicated activation reactor
- Vacuum pump
- High-purity hydrogen gas (99.999%)

**Protocol:**

- **Sample Loading:** Load a known mass of the synthesized  $\text{InMg}_3$  powder into the sample holder of the Sieverts-type apparatus under an inert atmosphere.
- **Evacuation:** Evacuate the sample holder to a high vacuum (e.g.,  $< 10^{-5}$  mbar) at room temperature to remove any adsorbed gases.

- Heating and Evacuation: Heat the sample to an elevated temperature (e.g., 300-350 °C) under vacuum for several hours (e.g., 2-4 hours) to further clean the surface.
- Hydrogen Cycling:
  - Cool the sample to the desired absorption temperature (e.g., 250-300 °C).
  - Introduce a high pressure of hydrogen gas (e.g., 30-50 bar) and allow the sample to absorb hydrogen until saturation.
  - Evacuate the sample holder to desorb the hydrogen.
  - Repeat this absorption/desorption cycling process for several cycles (e.g., 5-10 cycles) until a stable and reversible hydrogen storage capacity is achieved.

## Hydrogen Storage Property Measurements

Method: Pressure-Composition-Isotherm (PCT) Measurements

PCT measurements are essential for determining the thermodynamic properties of the material, such as the equilibrium pressure for hydride formation and decomposition, and the reversible hydrogen storage capacity.

Equipment:

- Calibrated Sieverts-type apparatus

Protocol:

- Sample Preparation: Use an activated sample of  $\text{InMg}_3$ .
- Isothermal Measurement:
  - Set the sample holder to a constant temperature (e.g., 250 °C, 275 °C, 300 °C).
  - Incrementally introduce known amounts of hydrogen gas into the sample chamber and allow the system to reach equilibrium at each step.
  - Record the equilibrium pressure and the amount of hydrogen absorbed by the sample.

- Continue this process until the sample is saturated with hydrogen.
- For desorption, incrementally remove known amounts of hydrogen and record the equilibrium pressure.
- Data Analysis: Plot the equilibrium hydrogen pressure against the hydrogen concentration (in wt.% or H/M ratio) to obtain the PCT curves for different temperatures. From the van't Hoff plot of  $\ln(P_{eq})$  vs.  $1/T$ , the enthalpy ( $\Delta H$ ) and entropy ( $\Delta S$ ) of hydride formation can be calculated.

#### Method: Kinetic Measurements

Kinetic measurements determine the rate of hydrogen absorption and desorption.

#### Equipment:

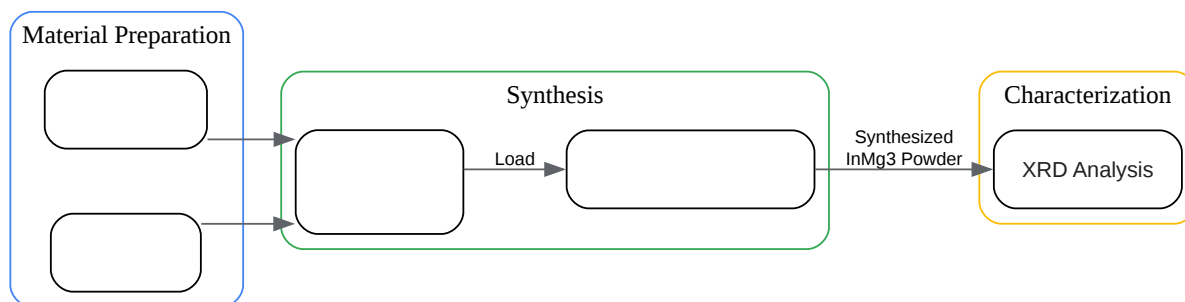
- Sieverts-type apparatus with fast data acquisition

#### Protocol:

- Absorption Kinetics:
  - Evacuate the activated sample at a specific temperature (e.g., 300 °C).
  - Rapidly introduce a set pressure of hydrogen gas (e.g., 30 bar).
  - Record the amount of hydrogen absorbed as a function of time until saturation.
- Desorption Kinetics:
  - Saturate the sample with hydrogen at a specific temperature and pressure.
  - Rapidly reduce the pressure to a lower value (e.g., 1 bar or vacuum).
  - Record the amount of hydrogen desorbed as a function of time.
- Data Analysis: Plot the hydrogen capacity (wt.%) against time to obtain the kinetic curves for absorption and desorption at different temperatures and pressures.

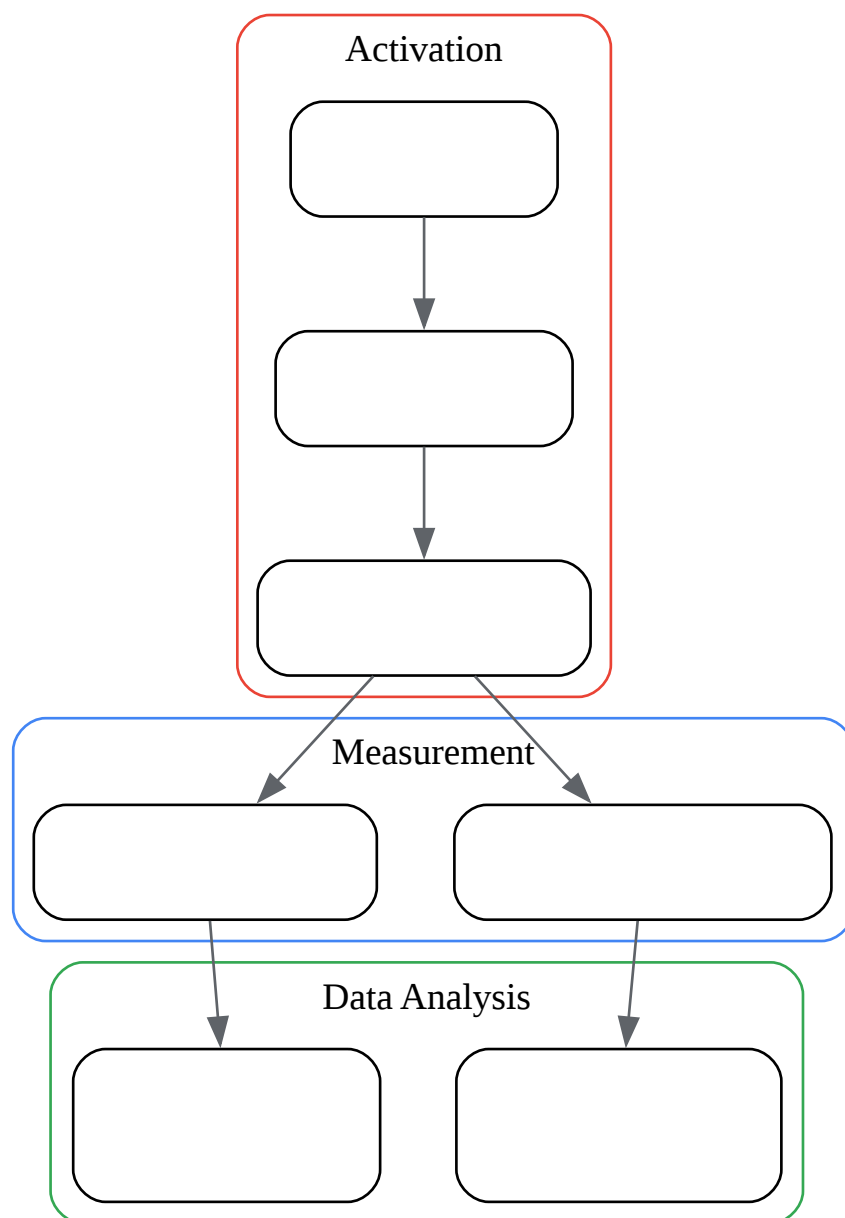
## Visualizations

The following diagrams illustrate the experimental workflows and logical relationships in the study of  $\text{InMg}_3$  for hydrogen storage.



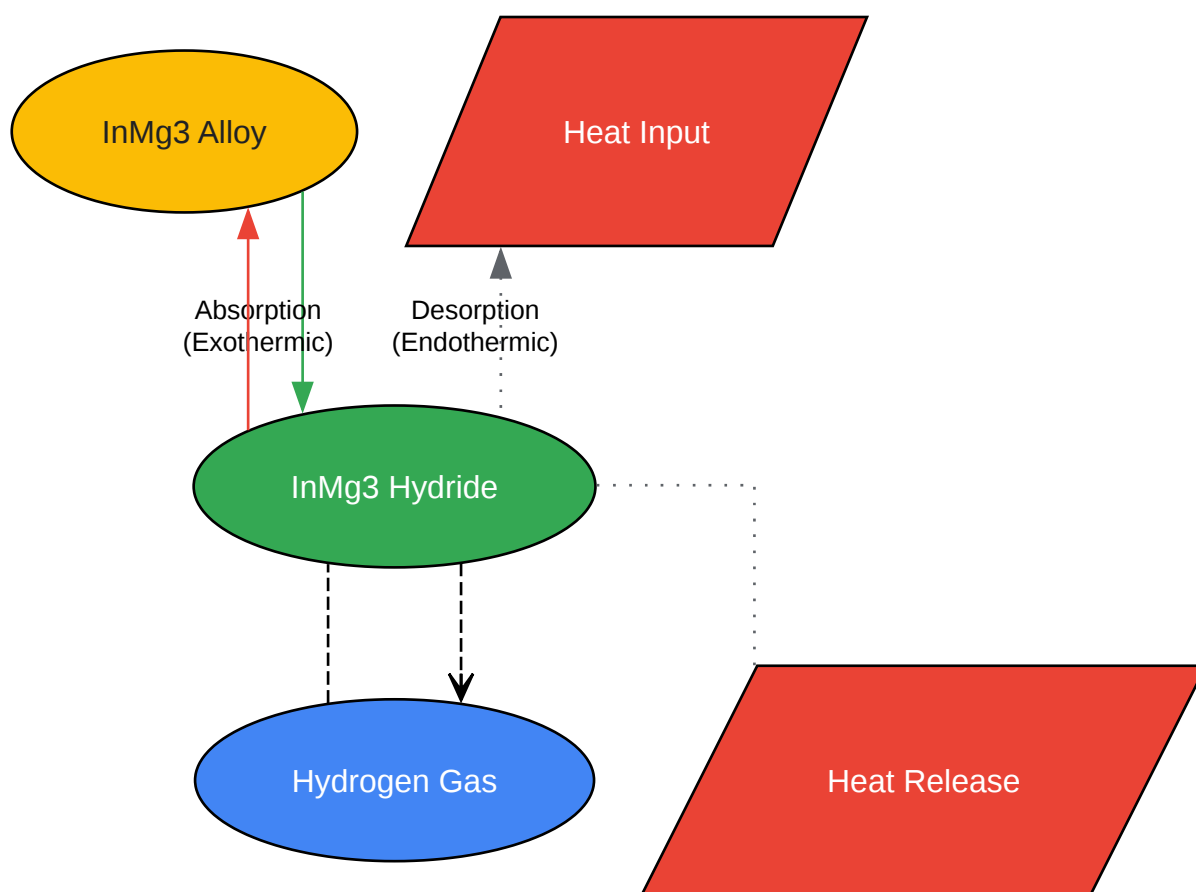
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Diagram 1: Synthesis workflow for  $\text{InMg}_3$  alloy.



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Diagram 2: Experimental workflow for hydrogen storage characterization.



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